

# PF-6274484 validation methods covalent inhibition

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**Compound Focus:** PF-6274484

Cat. No.: S539291

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## Quantitative Data on PF-6274484

The table below summarizes the available key activity data for **PF-6274484**. [1]

Assay Description	Target	Value (IC <sub>50</sub> or K <sub>i</sub> )
Inhibition constant [1]	EGFR Kinase	K <sub>i</sub> = 0.14 nM
Cellular autophosphorylation (Wild-type EGFR) [1]	EGFR (WT)	IC <sub>50</sub> = 5.8 nM
Cellular autophosphorylation (Mutant EGFR L858R/T790M) [1]	EGFR (L858R/T790M)	IC <sub>50</sub> = 6.6 nM
Inhibition constant [1]	EGFR (WT)	K <sub>i</sub> = 0.18 nM

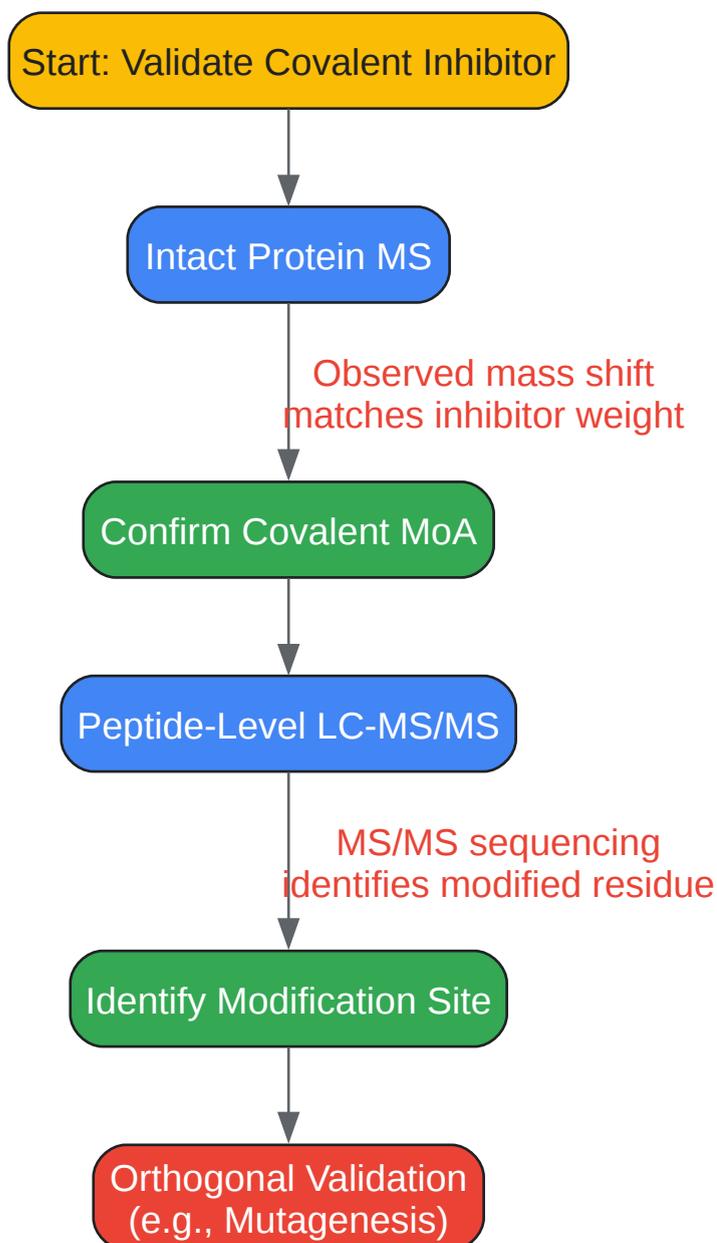
## Validation Methods for Covalent Inhibitors

While specific protocols for **PF-6274484** were not found, established mass spectrometry-based methods are crucial for validating covalent inhibitors like it. Here are the key approaches: [2]

- **Intact Protein Mass Spectrometry:** Used to confirm a covalent mechanism and determine binding stoichiometry. A protein is incubated with the compound, and a observed mass shift corresponding to the inhibitor's weight provides direct evidence of covalent adduct formation. A 1:1 stoichiometry helps triage overly reactive compounds. [2]
- **Peptide-Level Analysis (Bottom-Up Proteomics):** Used to pinpoint the exact site of covalent modification. After confirming adduct formation, the protein is digested with an enzyme like trypsin. The resulting peptides are analyzed by LC-MS/MS to identify the specific modified amino acid residue, which is critical for understanding selectivity and mechanism. [2]

## Experimental Workflow Diagram

The following diagram outlines the key steps for validating a covalent inhibitor, integrating the methods described above.



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## References

1. - PF | EGFR | TargetMol 6274484 [targetmol.com]

2. Chemoproteomic methods for covalent drug discovery - PMC [pmc.ncbi.nlm.nih.gov]

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